

# physical and chemical properties of calcium perchlorate tetrahydrate

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## Compound of Interest

Compound Name: Calcium perchlorate tetrahydrate

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## Calcium Perchlorate Tetrahydrate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **calcium perchlorate tetrahydrate**,  $\text{Ca}(\text{ClO}_4)_2 \cdot 4\text{H}_2\text{O}$ . The information is curated for professionals in research, scientific, and pharmaceutical development fields, with a focus on quantitative data, detailed experimental methodologies, and visual representations of key processes.

### Physical Properties

**Calcium perchlorate tetrahydrate** is a white, crystalline solid that is highly soluble in water and also soluble in alcohols.<sup>[1][2]</sup> It is notably hygroscopic, readily absorbing moisture from the atmosphere.<sup>[3][4]</sup> This property makes it an effective desiccant.<sup>[5]</sup>

Table 1: Quantitative Physical Properties of **Calcium Perchlorate Tetrahydrate**

Property	Value	Reference(s)
Molecular Formula	$\text{Ca}(\text{ClO}_4)_2 \cdot 4\text{H}_2\text{O}$	[6]
Molecular Weight	311.04 g/mol	[6]
Appearance	White crystalline solid	[2]
Density	2.651 g/cm <sup>3</sup> (for the anhydrous form, data for tetrahydrate not specified)	[2][3]
Melting Point	Decomposes before melting	[7]
Boiling Point	Not applicable (decomposes)	
Solubility in Water	188 g/100 mL at 20 °C (for the anhydrous form)	[2]
Solubility in Ethanol	Soluble	[2]
Solubility in Methanol	Soluble	[2]
Deliquescence Relative Humidity (DRH) at 278 K	18.5 ± 0.5%	[8]
Deliquescence Relative Humidity (DRH) at 303 K	15.5 ± 0.5%	[8]

## Chemical Properties

Calcium perchlorate is a strong oxidizing agent and can form explosive mixtures with reducing agents, organic materials, and other combustible materials.[3][9][10] Reactions can be initiated by heat, spark, or friction.[9]

Table 2: Chemical and Reactivity Data for **Calcium Perchlorate Tetrahydrate**

Property	Description	Reference(s)
Stability	Stable under normal conditions, but hygroscopic.[4]	
Reactivity	Strong oxidizing agent.[3][9] Reacts with reducing agents, potentially explosively.[9][10]	
Decomposition	Upon heating, it first dehydrates in multiple steps, followed by the decomposition of the anhydrous salt into calcium chloride and oxygen. [7][11]	
Incompatibilities	Reducing agents, organic materials, combustible materials, strong acids, finely powdered metals.[12]	

## Experimental Protocols

### Determination of Water of Hydration by Thermogravimetric Analysis (TGA)

This protocol outlines the determination of the water content in **calcium perchlorate tetrahydrate** using thermogravimetric analysis.

Methodology:

- Instrument Calibration: Ensure the TGA instrument is calibrated for mass and temperature according to the manufacturer's specifications.
- Sample Preparation: Accurately weigh 5-10 mg of **calcium perchlorate tetrahydrate** into a clean, tared TGA crucible (typically alumina or platinum).
- Analysis Parameters:

- Temperature Program: Heat the sample from ambient temperature (e.g., 25 °C) to 600 °C at a constant heating rate of 10 °C/min.
- Atmosphere: Use an inert atmosphere, such as dry nitrogen, with a purge rate of 50 mL/min to prevent side reactions.
- Data Acquisition: Record the mass loss of the sample as a function of temperature.
- Data Analysis:
  - The initial mass loss step corresponds to the loss of the four water molecules of hydration. This typically occurs in stages between approximately 50 °C and 250 °C.<sup>[7]</sup><sup>[11]</sup>
  - Calculate the percentage mass loss for the dehydration step.
  - From the percentage mass loss, determine the number of moles of water per mole of the anhydrous salt.

## Thermal Decomposition Analysis by Differential Scanning Calorimetry (DSC)

This protocol describes the analysis of the thermal transitions of **calcium perchlorate tetrahydrate** using DSC.

### Methodology:

- Instrument Calibration: Calibrate the DSC instrument for temperature and enthalpy using appropriate standards (e.g., indium).
- Sample Preparation: Hermetically seal 1-3 mg of **calcium perchlorate tetrahydrate** in an aluminum DSC pan. An empty, sealed aluminum pan should be used as a reference.
- Analysis Parameters:
  - Temperature Program: Heat the sample from ambient temperature to 500 °C at a heating rate of 10 °C/min.
  - Atmosphere: Use an inert nitrogen atmosphere with a purge rate of 50 mL/min.

- Data Acquisition: Record the heat flow to the sample relative to the reference as a function of temperature.
- Data Analysis:
  - Observe endothermic peaks corresponding to the dehydration of the tetrahydrate. The dehydration process occurs in multiple steps.[\[7\]](#)[\[11\]](#)
  - An endotherm corresponding to the melting of the anhydrous salt will be observed at higher temperatures, followed by an exothermic event indicating decomposition.[\[7\]](#)[\[11\]](#)

## Measurement of Hygroscopicity

This protocol provides a method for determining the deliquescence relative humidity (DRH) and water uptake of **calcium perchlorate tetrahydrate**.

Methodology:

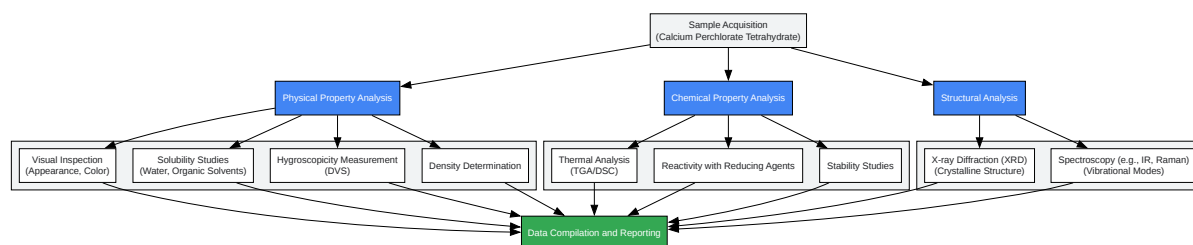
- Sample Preparation: Place a known, small amount of finely ground **calcium perchlorate tetrahydrate** in a tared sample holder within a dynamic vapor sorption (DVS) analyzer or a controlled humidity chamber equipped with a microbalance.
- Instrument Setup: Equilibrate the sample at a low relative humidity (e.g., <1% RH) until a stable mass is achieved. The temperature should be controlled at the desired setpoint (e.g., 298 K).
- Data Collection:
  - Increase the relative humidity in a stepwise manner (e.g., increments of 10% RH), allowing the sample mass to equilibrate at each step.
  - The DRH is the relative humidity at which a sharp increase in mass is observed, indicating the transition from a solid to a saturated aqueous solution.[\[8\]](#) For **calcium perchlorate tetrahydrate** at 298 K, this is approximately 15.5%.[\[8\]](#)
  - Continue to increase the RH to observe further water uptake by the resulting solution.
- Data Analysis:

- Plot the change in mass (or mass percentage) as a function of relative humidity to generate a moisture sorption isotherm.
- The DRH is identified as the inflection point in the isotherm.
- The mass of water absorbed at each RH step can be used to quantify the hygroscopic growth factor.[8]

## Visualizations

### Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the comprehensive physicochemical characterization of an inorganic hydrated salt like **calcium perchlorate tetrahydrate**.

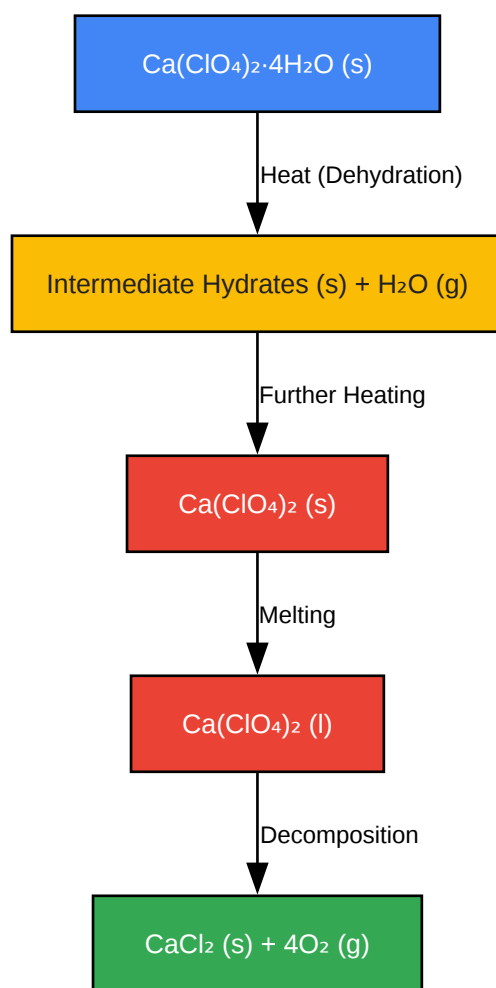


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#### Physicochemical Characterization Workflow

### Thermal Decomposition Pathway

The following diagram illustrates the sequential steps of the thermal decomposition of **calcium perchlorate tetrahydrate**.



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### Thermal Decomposition of **Calcium Perchlorate Tetrahydrate**

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